

# Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate molecular structure and weight

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## Compound of Interest

	<i>Ethyl 4-</i>
Compound Name:	<i>(ethoxycarbonyl)piperidine-1-</i>
	<i>acetate</i>

Cat. No.: B158272

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## In-Depth Technical Guide: Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure and properties of **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate**, a compound of interest in medicinal chemistry and organic synthesis.

## Core Molecular Data

**Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** is a piperidine derivative featuring both an ethoxycarbonyl group and an acetate moiety.<sup>[1]</sup> Its structural characteristics are pivotal to its reactivity and potential biological applications.

## Quantitative Molecular and Physical Data

The fundamental molecular and physical properties of **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>21</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	243.303 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	ethyl 1-(2-ethoxy-2-oxoethyl)piperidine-4-carboxylate	<a href="#">[1]</a> <a href="#">[6]</a>
CAS Number	1838-39-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Canonical SMILES	CCOC(=O)CN1CCC(CC1)C(=O)OCC	<a href="#">[1]</a>
Density	1.057 g/cm <sup>3</sup> (at 15 °C)	<a href="#">[4]</a>
Boiling Point	101-103 °C	<a href="#">[4]</a>
Flash Point	141 °C	<a href="#">[4]</a>
Refractive Index	1.466	<a href="#">[2]</a> <a href="#">[4]</a>

## Molecular Structure Visualization

The two-dimensional chemical structure of **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** is depicted below, illustrating the arrangement of its constituent atoms and functional groups.

Caption: 2D structure of **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate**.

## Experimental Protocols

While this document focuses on the molecular properties, it is pertinent to note that **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** can be analyzed using standard analytical techniques. For instance, its separation and analysis can be achieved via reverse-phase high-performance liquid chromatography (HPLC).[\[3\]](#) A typical mobile phase for such an analysis would consist of acetonitrile, water, and an acid modifier like phosphoric acid or, for mass spectrometry compatibility, formic acid.[\[3\]](#)

## Applications in Research and Development

**Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** serves as a valuable intermediate in the synthesis of more complex pharmaceutical compounds.<sup>[2]</sup> The presence of multiple functional groups, including the piperidine ring, and two ester moieties, provides versatile reaction sites for further chemical modifications.<sup>[1]</sup> Researchers have explored its potential in the development of novel therapeutics, with some studies indicating possible antiproliferative effects against certain cancer cell lines and interactions with neurotransmitter systems.<sup>[1]</sup>

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)